

In-Depth Technical Guide: 2-Bromo-3,5-dinitroaniline

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitroaniline

Cat. No.: B15421743

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties and synthetic methodologies related to **2-Bromo-3,5-dinitroaniline**, a chemical compound of interest in various research and development applications.

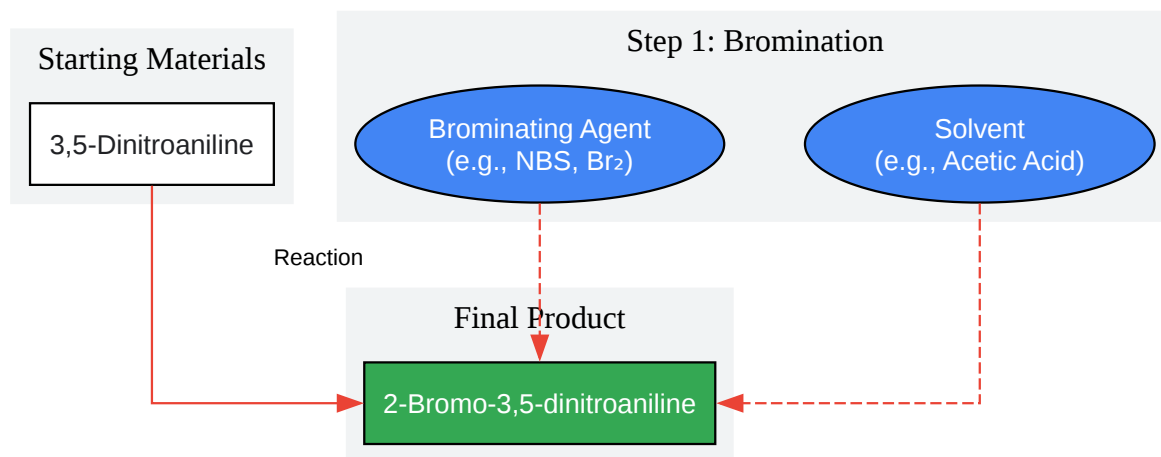
Core Physicochemical Data

The fundamental properties of **2-Bromo-3,5-dinitroaniline** are summarized in the table below, providing a ready reference for experimental design and analysis.

Property	Value
Molecular Formula	C ₆ H ₄ BrN ₃ O ₄
Molecular Weight	262.018 g/mol [1]
Exact Mass	260.939 g/mol [1]
LogP	3.47530[1]
PSA (Polar Surface Area)	117.66000 Å²[1]

Synthetic Workflow

The synthesis of **2-Bromo-3,5-dinitroaniline** can be conceptualized through a multi-step process. The following diagram illustrates a representative synthetic pathway, highlighting the key transformations involved.



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References

- 1. 2-bromo-3,5-dinitroaniline | CAS#:116529-41-0 | Chemsrsc [chemsrc.com]
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